

cevipabulin TTI-237 discovery and development

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Compound Focus: Cevipabulin

CAS No.: 849550-05-6

Cat. No.: S548461

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Drug Profile & Mechanism of Action

Cevipabulin is a novel, small synthetic molecule with a triazolopyrimidine core structure (Molecular Formula: C₁₈H₁₈ClF₅N₆O; Molecular Weight: 464.82 g/mol; CAS Number: 849550-05-6) that functions as an antimicrotubule agent [1] [2]. Its mechanism of action is unique among tubulin-targeting compounds.

- **Binding Site:** It binds to tubulin at the **vinca domain** [1] [2] [3].
- **Functional Activity:** Despite binding at the vinca site, its primary pharmacological effect is to **promote the polymerization of tubulin** and **stabilize the resulting microtubules** [1] [2]. This is an action typically associated with taxane-site ligands, making **Cevipabulin** a distinctive prototype for a new category of tubulin-binding compounds [1] [3].
- **Cellular Outcome:** This stabilization leads to a cell cycle arrest at the G2-M phase, ultimately causing cell death [3].

Preclinical Experimental Data

The following tables summarize key quantitative data from pivotal in vitro and in vivo studies that supported the selection of **Cevipabulin** for clinical development.

Table 1: In Vitro Antitumor Activity and Mechanism Studies

Assay / Parameter	Details / Results	Experimental Context
Antiproliferative Activity	IC50 values between 18 and 40 nM after 72-hour exposure [3].	Tested on a panel of human cancer cell lines, including SK-OV-3 (ovarian), MDA-MB-435 and MDA-MB-468 (breast), LnCaP (prostate), and Hela (cervical) cells [3].

| **Cell Cycle Analysis** | - **20-40 nM**: Production of sub-G1 nuclei (indicative of apoptosis) [3].

- **>50 nM**: Strong **G2-M phase block** [3]. | Flow cytometry experiments on cancer cell lines. | | **Tubulin Binding Competition** | Inhibits the binding of **[3H] vinblastine** to tubulin [3]. | In vitro tubulin binding assays to determine the site of action. |

Table 2: In Vivo Efficacy in Xenograft Models

Model / Parameter	Details / Results	Experimental Protocol
Administration Routes	Active by both intravenous (i.v.) and oral (p.o.) administration [1] [3].	Human tumor xenografts implanted in mice.
Dosing Regimen	5, 10, 15, and 20 mg/kg , administered every 4 days for 4 cycles [3].	
Antitumor Effect	Showed dose-dependent antitumor activity, with significant efficacy observed at 15 and 20 mg/kg [3].	Tumor growth measurement in mice.

Key Experimental Protocols

The search results provide outlines of the core methodologies used to characterize **Cevipabulin**.

1. In Vitro Tubulin Polymerization Assay

- **Purpose**: To visualize the direct effect of **Cevipabulin** on microtubule dynamics.
- **Workflow**: The assay measures the increase in light scattering or turbidity when a solution of purified tubulin is induced to polymerize. A compound like **Cevipabulin** that promotes polymerization will cause a more rapid and pronounced increase in turbidity compared to a control [1].

2. In Vitro Cytotoxicity/Proliferation Assay (MTT/XTT)

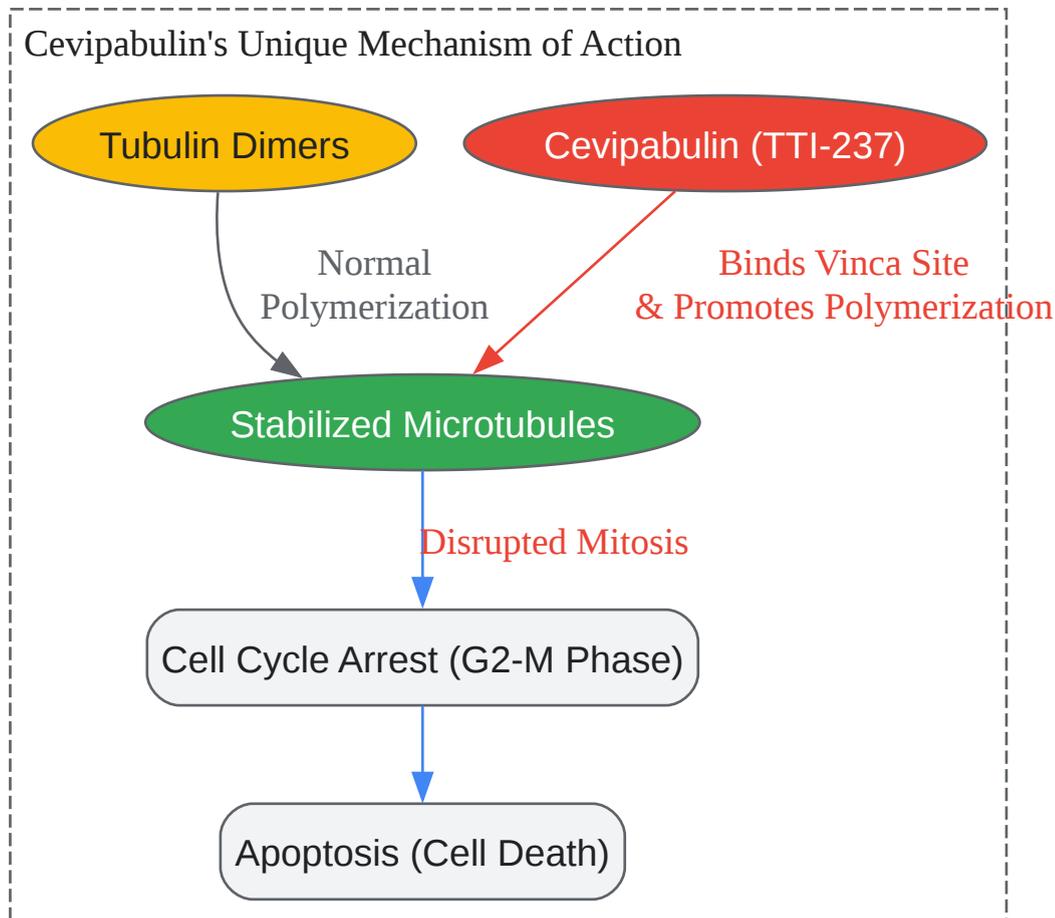
- **Purpose:** To determine the concentration of **Cevipabulin** that inhibits cell growth by 50% (IC50).
- **Workflow:**
 - Plate human cancer cells in multi-well plates and allow them to adhere.
 - Treat cells with a range of **Cevipabulin** concentrations (e.g., 0-50 nM) for a set duration (e.g., 72 hours) [3].
 - Add a tetrazolium dye (MTT/XTT). Viable cells metabolize the dye into a colored formazan product.
 - Measure the absorbance of the formazan product. The IC50 is calculated from the dose-response curve [3].

3. In Vivo Efficacy Study in Mouse Xenograft Models

- **Purpose:** To evaluate the antitumor activity and dose-response of **Cevipabulin** in a live animal model.
- **Workflow:**
 - Implant human tumor cells subcutaneously in immunodeficient mice.
 - Once tumors are established, randomize mice into treatment and control groups.
 - Administer **Cevipabulin** to treatment groups at specified doses (e.g., 5, 10, 15, 20 mg/kg) via oral gavage or intravenous injection on a set schedule (e.g., every 4 days for 4 cycles) [3]. The control group receives the vehicle.
 - Monitor tumor volume and animal body weight regularly throughout the study period to assess efficacy and potential toxicity [3].

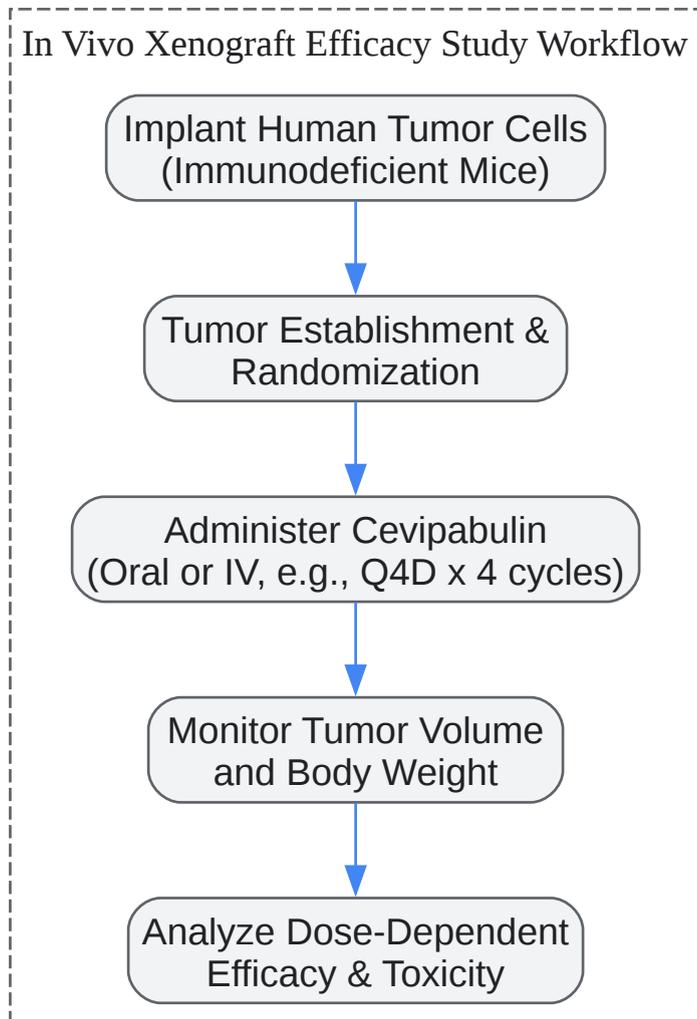
Mechanism and Experimental Workflow Diagrams

The following diagrams illustrate the unique mechanism of action of **Cevipabulin** and a generalized workflow for the key in vivo efficacy study.



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Cevipabulin binds the vinca site but uniquely promotes microtubule stabilization, leading to cell death [1] [2] [3].



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*Generalized workflow for evaluating **Cevipabulin** efficacy in mouse xenograft models [3].*

Current Status and Further Research

Based on the search results, **Cevipabulin** was selected for clinical development due to its novel mechanism, efficacy against resistant tumors, favorable water solubility, and synthetic accessibility [1]. However, the

most recent information in these search results is from 2009/2010, and a full picture of its clinical development path is not available here.

To obtain the most current information, I suggest you:

- **Search clinical trial registries** such as ClinicalTrials.gov using the identifier "**Cevipabulin**" or "TTI-237" to access detailed records of phase settings, patient outcomes, and trial status.
- **Look for recent review articles** on antimicrotubule agents or oncology drug development in scientific databases, which may provide updates on the clinical progress or discontinuation of **Cevipabulin**.

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References

1. Cevipabulin (TTI - 237): preclinical and clinical results for a novel... [pubmed.ncbi.nlm.nih.gov]
2. Cevipabulin (TTI - 237) | Buy from Supplier AdooQ [adooq.com]
3. Cevipabulin (TTI - 237) is a Microtubule-Active Antitumor Compound... [cancer-research-network.com]

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